

Application Notes and Protocols for TCS PIM-1 1

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Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B1224100

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols regarding the solubility and stability of the PIM-1 kinase inhibitor, **TCS PIM-1 1**. This document is intended to guide researchers in the effective use of this compound in various experimental settings.

Introduction

TCS PIM-1 1 is a potent and selective ATP-competitive inhibitor of the PIM-1 kinase, a serine/threonine kinase implicated in cell cycle progression, apoptosis, and signal transduction pathways.^{[1][2]} Its role in various cancers has made it a subject of interest for drug development.^{[1][2]} Understanding the solubility and stability of **TCS PIM-1 1** in different media is critical for designing and interpreting in vitro and in vivo experiments.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₁ BrN ₂ O ₂	[3][4]
Molecular Weight	367.2 g/mol	[3][4]
CAS Number	491871-58-0	[3][4]
Appearance	Crystalline solid	[4]

Solubility Data

The solubility of **TCS PIM-1 1** has been determined in various solvents. It is highly soluble in organic solvents such as DMSO and DMF, but exhibits low solubility in aqueous solutions.

Table 1: Solubility of **TCS PIM-1 1** in Different Solvents

Solvent	Concentration	Approximate (mg/mL)	Reference
DMSO	100 mM	36.72	[3]
DMSO	73 mg/mL (198.8 mM)	73	[5][6]
DMSO	30 mg/mL	30	[4]
DMF	20 mg/mL	20	[4]
DMSO:PBS (pH 7.2) (1:4)	0.2 mg/mL	0.2	[4]
Water	< 1 mg/mL	< 1	[5]
Ethanol	< 1 mg/mL	< 1	[5]

Note: The solubility in DMSO can be affected by the presence of moisture. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[5][6] For in vivo studies, **TCS PIM-1 1** has been dissolved in 0.5% DMSO.[7]

Stability Information

Proper storage and handling are crucial to maintain the integrity of **TCS PIM-1 1**.

Table 2: Stability and Storage of **TCS PIM-1 1**

Form	Storage Condition	Stability	Reference
Solid (Powder)	-20°C	≥ 4 years	[4]
Solid (Powder)	+4°C	Store at +4°C	[3]
Stock Solution in DMSO	-80°C	2 years	[7]
Stock Solution in DMSO	-20°C	1 year	[7]

Note: To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into smaller volumes for storage.

Experimental Protocols

Protocol for Preparation of Stock Solution

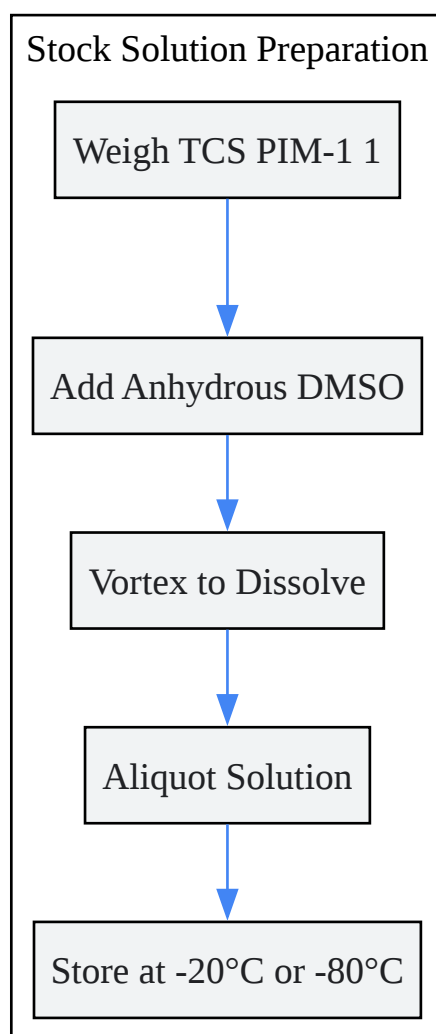
This protocol describes the preparation of a 10 mM stock solution of **TCS PIM-1 1** in DMSO.

Materials:

- **TCS PIM-1 1** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Weigh the required amount of **TCS PIM-1 1** (Molecular Weight: 367.2 g/mol). For 1 mL of a 10 mM stock solution, 3.672 mg is needed.
- Add the appropriate volume of anhydrous DMSO to the solid **TCS PIM-1 1**.
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied to aid dissolution.
- Aliquot the stock solution into sterile, single-use tubes.
- Store the aliquots at -20°C or -80°C.



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Figure 1. Workflow for preparing a **TCS PIM-1 1** stock solution.

Protocol for Determining Kinetic Solubility

This protocol provides a general method for assessing the kinetic solubility of **TCS PIM-1 1** in aqueous buffers, which is relevant for in vitro assays.

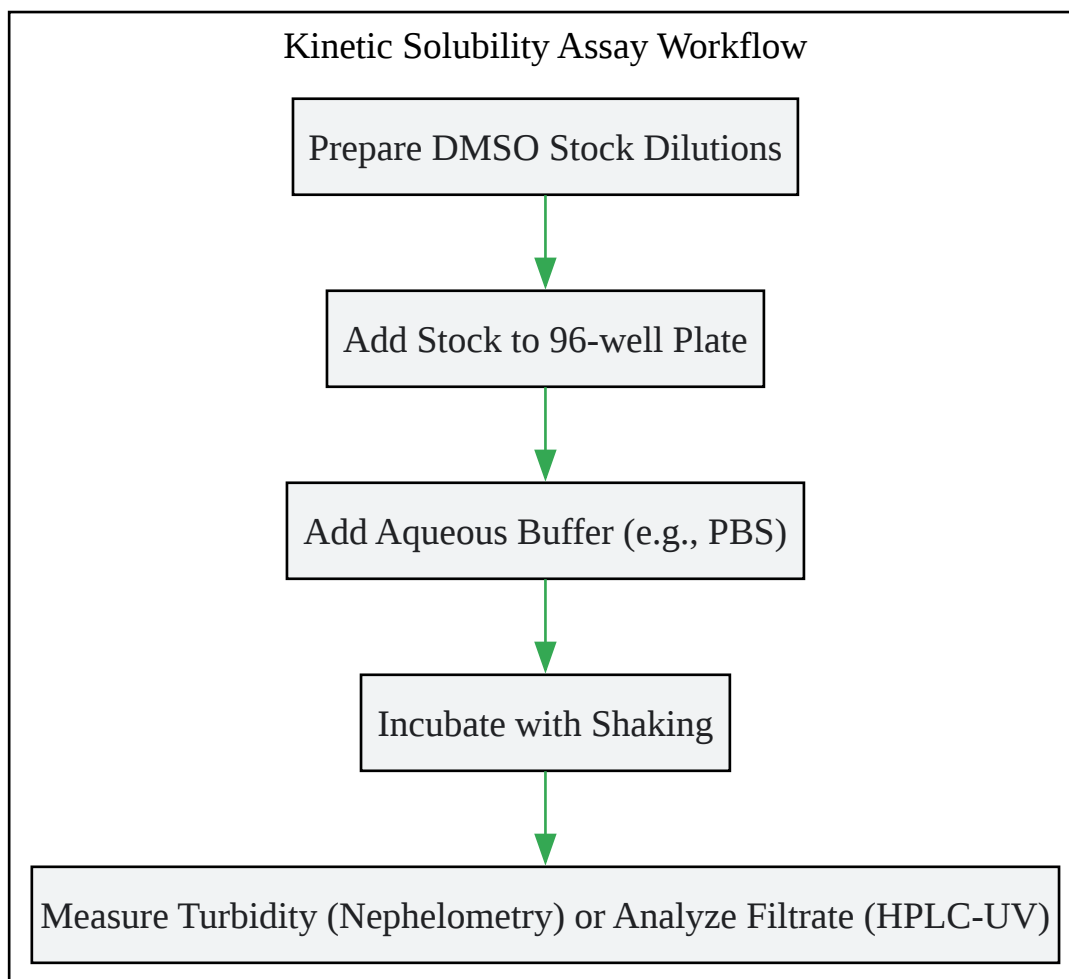
Materials:

- **TCS PIM-1 1** stock solution in DMSO (e.g., 10 mM)
- Phosphate-Buffered Saline (PBS), pH 7.4
- 96-well microplate
- Plate shaker
- Plate reader capable of measuring turbidity (nephelometry) or a UV-Vis spectrophotometer
- Filtration plate (optional, for UV-Vis method)

Procedure:

- Prepare a serial dilution of the **TCS PIM-1 1** stock solution in DMSO.
- In a 96-well plate, add a small volume (e.g., 2 μ L) of each DMSO dilution to the corresponding wells.
- Rapidly add a larger volume (e.g., 98 μ L) of PBS (pH 7.4) to each well to achieve the final desired concentrations. The final DMSO concentration should be kept low (e.g., $\leq 2\%$).
- Seal the plate and shake for a defined period (e.g., 1-2 hours) at a controlled temperature (e.g., room temperature or 37°C).
- Measure the turbidity of each well using a nephelometer. The concentration at which a significant increase in turbidity is observed is an indication of the kinetic solubility limit.
- Alternatively, for a more quantitative assessment, filter the solutions to remove any precipitate and measure the concentration of the soluble compound in the filtrate using a

validated analytical method such as HPLC-UV.



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Figure 2. General workflow for a kinetic solubility assay.

Protocol for Assessing Stability in Cell Culture Media

This protocol outlines a method to evaluate the stability of **TCS PIM-1 1** in a typical cell culture medium (e.g., DMEM or RPMI-1640) supplemented with fetal bovine serum (FBS).

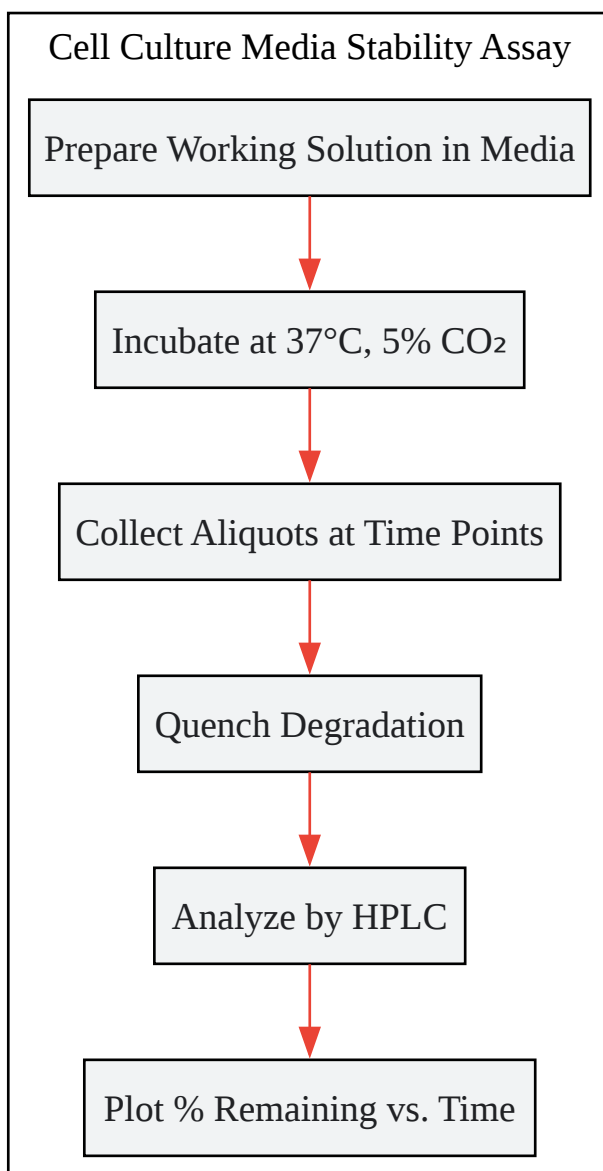
Materials:

- **TCS PIM-1 1** stock solution in DMSO

- Cell culture medium (e.g., DMEM with 10% FBS)
- Incubator (37°C, 5% CO₂)
- Sterile tubes or plates
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or Mass Spectrometry)

Procedure:

- Prepare the working solution of **TCS PIM-1 1** by diluting the DMSO stock solution into pre-warmed cell culture medium to the final desired concentration (e.g., 10 µM). The final DMSO concentration should be non-toxic to the cells (typically < 0.5%).
- Aliquot the working solution into multiple sterile tubes or wells of a plate.
- Incubate the samples at 37°C in a 5% CO₂ incubator.
- At various time points (e.g., 0, 2, 4, 8, 24, 48 hours), remove an aliquot for analysis. The 0-hour time point serves as the initial concentration reference.
- Immediately stop any potential degradation by adding a quenching solvent (e.g., ice-cold acetonitrile) and store the samples at -80°C until analysis.
- Analyze the concentration of the remaining **TCS PIM-1 1** in each sample using a validated HPLC method.
- Plot the percentage of **TCS PIM-1 1** remaining versus time to determine its stability profile and half-life in the cell culture medium.

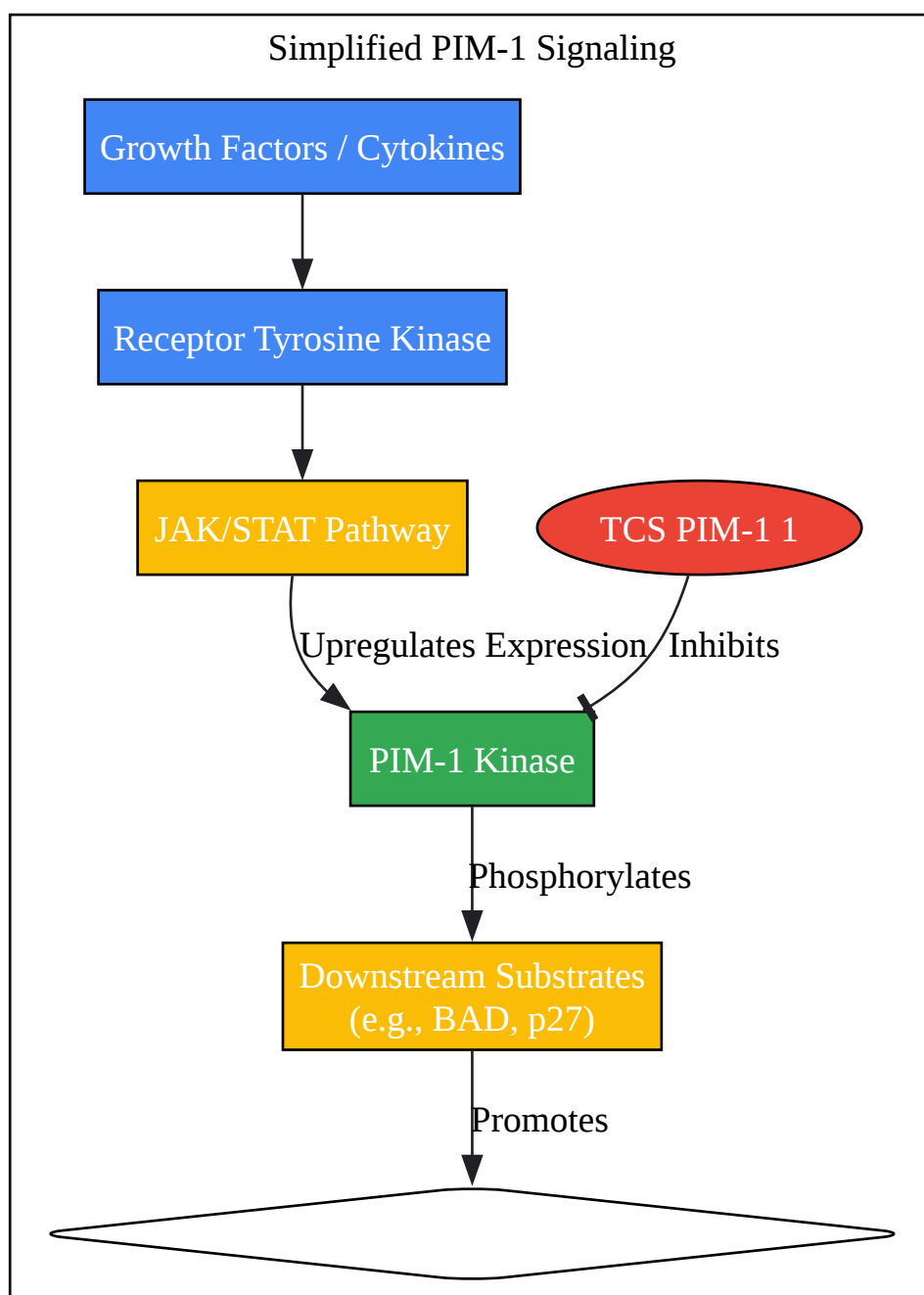


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Figure 3. Workflow for assessing compound stability in cell culture media.

Signaling Pathway Context

TCS PIM-1 1 exerts its effect by inhibiting the PIM-1 kinase, which is a downstream effector in various signaling pathways that promote cell survival and proliferation. A simplified representation of the PIM-1 signaling context is provided below.



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Figure 4. Simplified PIM-1 signaling pathway and the point of inhibition by **TCS PIM-1 1**.

Conclusion

This document provides essential information on the solubility and stability of **TCS PIM-1 1**, along with detailed protocols to guide its use in research. Adherence to these guidelines will

help ensure the accuracy and reproducibility of experimental results. It is always recommended to perform preliminary tests to confirm the solubility and stability of the compound in your specific experimental systems.

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